

Methyldibromo glutaronitrile solubility in organic solvents

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Compound of Interest

Compound Name: 1,2-Dibromo-2,4-dicyanobutane

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An In-depth Technical Guide to the Solubility of Methyldibromo Glutaronitrile in Organic Solvents

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the solubility of Methyldibromo glutaronitrile (MDBGN) in various organic solvents. While quantitative solubility data is scarce in publicly available literature, this document compiles existing qualitative information, presents a detailed experimental protocol for determining solubility, and offers a visual workflow to guide laboratory practices.

Physicochemical Properties

A foundational understanding of Methyldibromo glutaronitrile's physical and chemical properties is essential for predicting its solubility behavior.

Property	Value	Source
IUPAC Name	2-Bromo-2-(bromomethyl)pentanedinitrile	[1]
CAS Number	35691-65-7	[1]
Molecular Formula	C ₆ H ₆ Br ₂ N ₂	[1]
Molecular Weight	265.93 g/mol	[2]
Appearance	Off-white to tan crystalline powder	[3][4]
Melting Point	51.2-52.5 °C	[1][5]
Water Solubility	0.212 g/100 mL (at 20°C)	[2][3]

Qualitative Solubility Data

Based on available safety data sheets and chemical compendiums, the following table summarizes the qualitative solubility of MDBGN in a range of organic solvents.

Organic Solvent	Qualitative Solubility	Source
Acetone	Very Soluble	[2][3]
Benzene	Very Soluble	[3][6]
Chloroform	Very Soluble	[2][6]
Dimethylformamide (DMF)	Very Soluble	[3][6]
Ethyl Acetate	Very Soluble	[2][3]
Methanol	Soluble	[2][3]
Ethanol	Soluble	[2][3]
Diethyl Ether	Soluble	[2][3]

Additionally, MDBGN is commercially available in solutions of 10% in dipropylene glycol and 20% in 2-phenoxyethanol, indicating its solubility in these solvents as well.[3]

Experimental Protocol for Solubility Determination

To address the absence of quantitative data, the following detailed experimental protocol outlines a robust method for determining the solubility of Methylidibromo glutaronitrile in various organic solvents. This protocol is based on the widely accepted isothermal equilibrium method.

Objective: To determine the equilibrium solubility of MDBGN in a selection of organic solvents at various temperatures.

Materials:

- Methylidibromo glutaronitrile (analytical standard)
- Organic solvents (HPLC grade or higher)
- Temperature-controlled shaker or incubator
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- A suitable analytical instrument, such as a High-Performance Liquid Chromatograph (HPLC) or Gas Chromatograph (GC), for quantification.

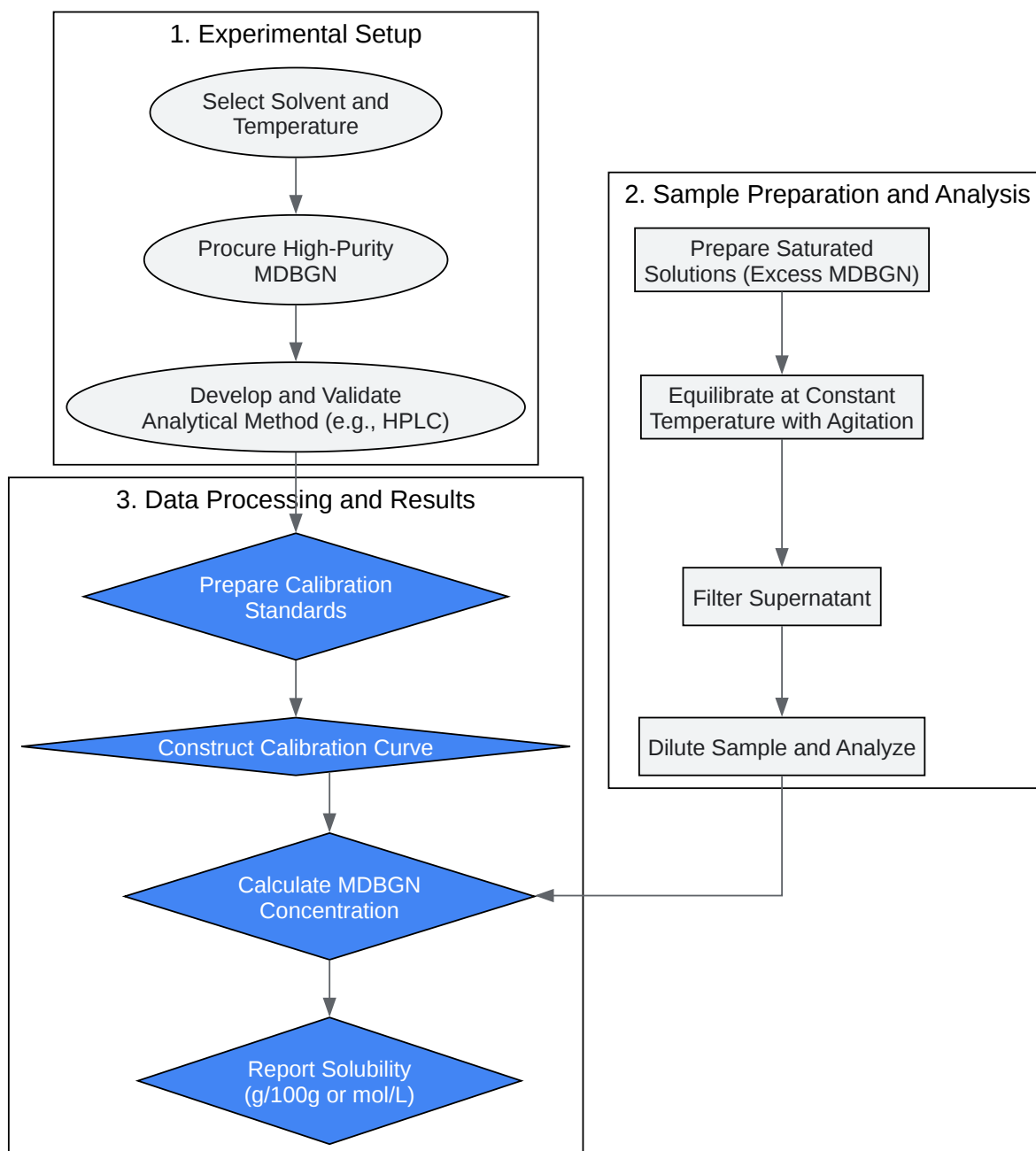
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess of MDBGN to a known volume or mass of the selected organic solvent in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.
 - Place the vials in a temperature-controlled shaker and agitate at a constant temperature until equilibrium is reached. A period of 24 to 48 hours is typically sufficient, but this should be confirmed experimentally.

- Sample Collection and Preparation:
 - Once equilibrium is achieved, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter into a pre-weighed volumetric flask to remove any particulate matter.
 - Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantitative Analysis:
 - Prepare a series of calibration standards of MDBGN in the chosen solvent.
 - Analyze the standards and the diluted sample using a validated analytical method (e.g., HPLC-UV).
 - Construct a calibration curve by plotting the instrument response against the concentration of the standards.
- Data Calculation:
 - Determine the concentration of MDBGN in the diluted sample from the calibration curve.
 - Calculate the solubility of MDBGN in the original saturated solution, accounting for the dilution factor. The solubility can be expressed in various units, such as g/100g of solvent or mol/L.

Workflow for Solubility Determination

The following diagram provides a logical workflow for the experimental determination of MDBGN solubility.



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Caption: A logical workflow for the experimental determination of MDBGN solubility.

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